

# Angulatin G: A Scrutiny of a Sesquiterpenoid's Therapeutic Potential

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Angulatin G

Cat. No.: B12395577

[Get Quote](#)

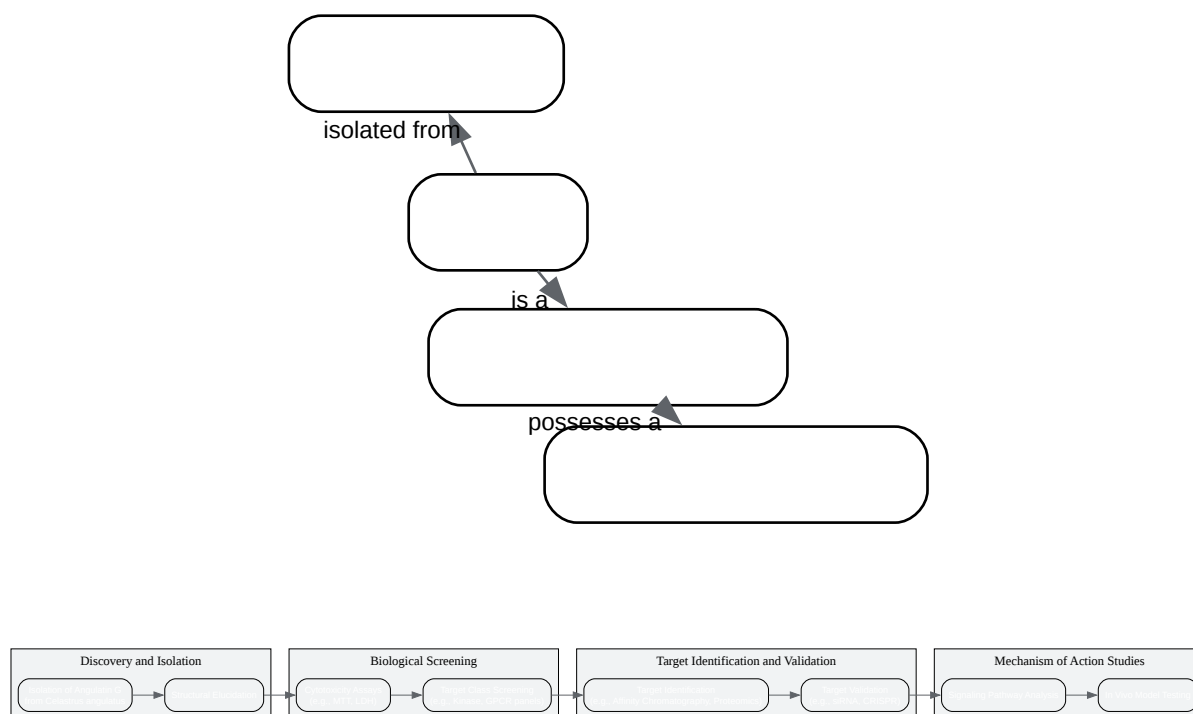
An In-depth Technical Guide for Researchers and Drug Development Professionals

## Introduction

**Angulatin G**, also known as Celangulatin E, is a naturally occurring sesquiterpene polyol ester belonging to the  $\beta$ -dihydroagarofuran class of compounds.[1] Isolated from the root bark of *Celastrus angulatus*, a plant with a history in traditional Chinese medicine and known for its insecticidal properties, **Angulatin G** represents a molecule of interest for further scientific investigation.[1][2][3] This technical guide provides a comprehensive overview of the current, albeit limited, knowledge surrounding **Angulatin G**, with a focus on its established biological activities and the inferred potential for therapeutic targeting based on related compounds from the same plant species.

## Chemical Structure and Class

**Angulatin G** is characterized by a  $\beta$ -dihydroagarofuran sesquiterpene skeleton. This core structure is common to a variety of bioactive compounds isolated from *Celastrus angulatus*. The specific arrangement of ester functional groups on this scaffold is what differentiates **Angulatin G** from other related sesquiterpenoids and dictates its biological activity.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. A New Insecticidal Sesquiterpene Ester from Celastrus Angulatus - PMC [pmc.ncbi.nlm.nih.gov]
- 3. jlextract.com [jlextract.com]
- To cite this document: BenchChem. [Angulatin G: A Scrutiny of a Sesquiterpenoid's Therapeutic Potential]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12395577#potential-therapeutic-targets-of-angulatin-g]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)